

Dilauryl maleate trans isomer cis configuration

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Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

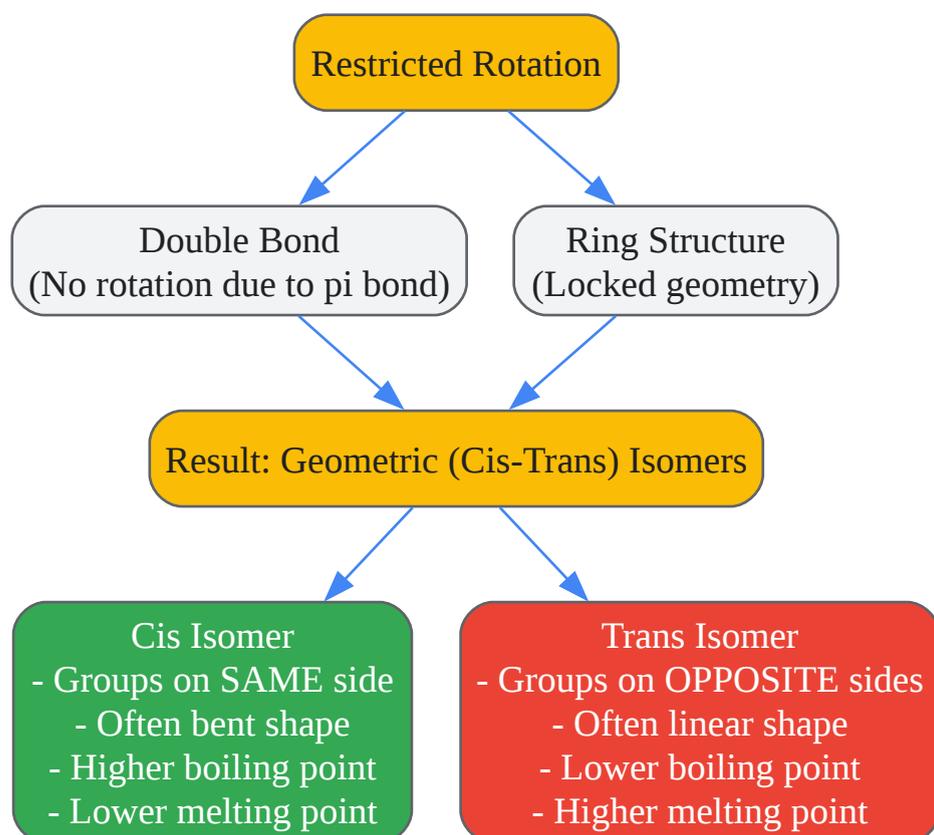
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Understanding Cis-Trans Isomerism

The core difference between **cis** and **trans** isomers lies in the spatial arrangement of atoms around a rigid bond, most commonly a carbon-carbon double bond [1] [2]. This difference, while seemingly small, can lead to significant changes in a molecule's physical properties and biological activity [1] [3].

- **In Alkenes:** In molecules with a double bond, the **cis** isomer has its substituent groups on the **same side**, while the **trans** isomer has them on **opposite sides** [1] [2]. This restricts rotation and locks the molecule in a specific configuration.
- **In Cyclic Compounds:** A similar phenomenon occurs in ring structures, where rotation around carbon-carbon bonds is also restricted. Here, substituents can be either on the same side (**cis**) or opposite sides (**trans**) of the ring plane [2] [4].

The diagram below illustrates how this restricted rotation leads to different isomeric structures.



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General Principles for Comparison

Based on the established chemical principles, here are the general property differences you would typically investigate for **dilauryl maleate** isomers. Note that these are trends, and the exact values must be determined experimentally for the specific compound.

Property	Cis Isomer (Expected)	Trans Isomer (Expected)	Underlying Principle
Molecular Shape & Polarity	Bent structure; net dipole moment [1] [2]	More linear structure; no net dipole (or canceled) [1] [2]	Cis arrangement often prevents dipole cancellation.
Boiling Point	Higher [1] [2]	Lower [1] [2]	Greater polarity in cis isomers leads to stronger

Property	Cis Isomer (Expected)	Trans Isomer (Expected)	Underlying Principle
			intermolecular forces.
Melting Point & Solubility	Lower melting point; higher solubility in polar solvents [1]	Higher melting point; lower solubility [1]	Less symmetrical cis isomers pack less efficiently in a crystal lattice.
Stability	Generally less stable [1]	Generally more stable [1]	Trans isomer often has reduced steric strain between groups.
Biological Activity	Can be drastically different (e.g., Cisplatin vs. Transplatin) [1] [3]	Can be drastically different and often inactive [1] [3]	Specific 3D shape is critical for interacting with biological targets.

Suggested Experimental Approaches

To build the comparison guide you need, here are key experimental protocols used to characterize geometric isomers, drawn from general analytical chemistry and the search results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Purpose:** To determine the configuration (cis or trans) around the double bond.
- **Protocol:** Acquire (^1H) NMR spectrum of the compound in a deuterated solvent. For protons on the carbons of the double bond (vicinal coupling), the **coupling constant** ($^3J_{\text{HH}}$) is a key identifier [1].
 - **Trans** isomers typically have a larger coupling constant (**12–18 Hz**).
 - **Cis** isomers typically have a smaller coupling constant (**0–12 Hz**).

Tubulin Polymerization Inhibition Assay

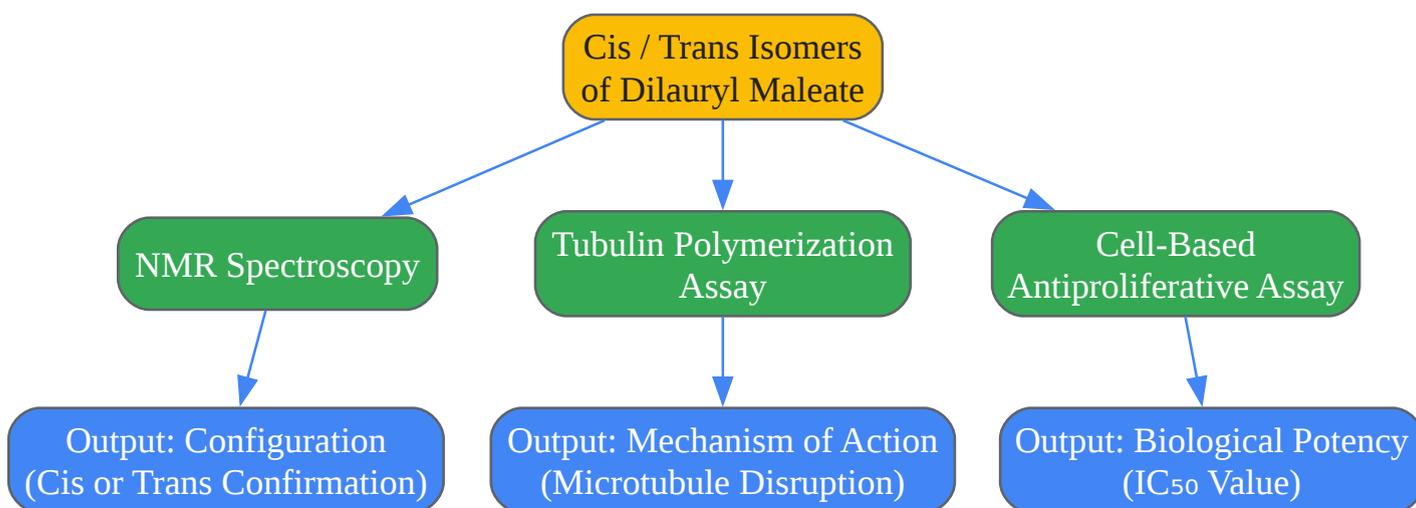
- **Purpose:** To evaluate potential anticancer activity by assessing the disruption of microtubule function, a mechanism of compounds like phenstatin [5].
- **Protocol:**

- **Prepare:** Purified tubulin protein and a suitable buffer (e.g., GTP-containing PEM buffer).
- **Incubate:** Mix the tubulin with the test isomer (cis or trans **dilauryl maleate**) and a vehicle control.
- **Monitor:** Measure the increase in turbidity (optical density at 340 nm) over time at 37°C.
- **Analyze:** Compare the rate and extent of polymerization. Active inhibitors will show a decreased rate and final extent of polymerization compared to the control [5].

Cell-Based Antiproliferative Activity

- **Purpose:** To determine the biological potency of the isomers in inhibiting cancer cell growth.
- **Protocol:**
 - **Culture Cells:** Use relevant cancer cell lines (e.g., MCF-7 for breast cancer) [5].
 - **Treat:** Expose cells to a range of concentrations of each isomer for a set period (e.g., 72 hours).
 - **Assay Viability:** Use a colorimetric assay like MTT to measure cell viability after treatment.
 - **Calculate IC_{50}:** Determine the concentration that inhibits cell growth by 50%. A lower IC_{50} indicates higher potency [5].

The workflow below outlines the logical relationship and assessment methods for these key experiments.



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